

Determining Diethyl Adipate Migration from Plastics: An Application Note and Protocol

Author: BenchChem Technical Support Team. Date: December 2025

| Compound of Interest | | |
|----------------------|-----------------|-----------|
| Compound Name: | Diethyl adipate | |
| Cat. No.: | B1670523 | Get Quote |

Abstract

This document provides detailed methodologies for determining the migration of **diethyl adipate** (DEHA), a common plasticizer, from plastic materials into food simulants. The protocols outlined herein are intended to guide researchers, scientists, and drug development professionals in the accurate quantification of DEHA migration, a critical aspect of ensuring the safety of food contact materials and pharmaceutical packaging. This application note includes comprehensive experimental protocols for migration studies, sample preparation, and analysis by Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC). Quantitative data from various studies are summarized in structured tables for comparative analysis. Additionally, diagrams illustrating the experimental workflow are provided to enhance understanding.

Introduction

Diethyl adipate (DEHA) is an organic ester commonly used as a plasticizer in various polymers, including polyvinyl chloride (PVC) and polyethylene (PE), to impart flexibility and durability. Its application extends to food packaging films, medical devices, and pharmaceutical containers. However, the potential for DEHA to migrate from these plastic materials into food, beverages, or pharmaceutical formulations is a significant safety concern. Regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the European Food Safety Authority (EFSA) have established specific migration limits (SMLs) to minimize consumer exposure.[1][2] Therefore, robust and validated analytical methods are essential for quantifying DEHA migration.



This application note details the established methods for conducting migration studies and the subsequent analysis of DEHA using GC-MS and HPLC, two of the most prevalent and reliable techniques for this purpose.

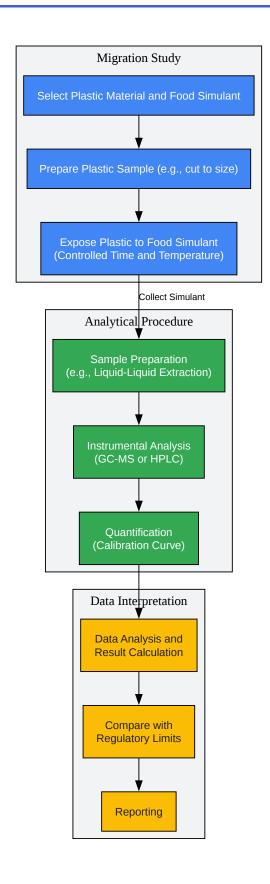
Regulatory Context

The migration of substances from food contact materials is regulated to ensure consumer safety. In the European Union, Regulation (EU) No 10/2011 on plastic materials and articles intended to come into contact with food sets out the rules for migration testing.[3][4] This includes an overall migration limit (OML) of 10 mg/dm² of the surface area of the material, and specific migration limits (SMLs) for individual substances.[2] For DEHA, the SML in the EU is 18 mg/kg of food or food simulant.[1] Similarly, the FDA provides guidelines for the testing of plasticizers in food contact materials.[5]

Experimental Workflow

The overall process for determining DEHA migration from plastics involves a series of sequential steps, from the initial migration experiment to the final data analysis. This workflow ensures that the testing is conducted under controlled and reproducible conditions, leading to accurate and reliable results.





Click to download full resolution via product page

Caption: Overall experimental workflow for determining diethyl adipate migration.



Quantitative Data on Diethyl Adipate Migration

The migration of DEHA is influenced by several factors, including the type of plastic, the nature of the food simulant, the contact time, and the temperature. The following tables summarize quantitative data from various studies to provide a comparative overview.

Table 1: Migration of **Diethyl Adipate** from Polyvinyl Chloride (PVC) into Various Food Simulants

| Food Simulant | Time (days) | Temperature (°C) | DEHA Migration (mg/kg) | Reference |
|---------------------------|---------------|---------------------|------------------------------|-----------|
| Isooctane | 2 | 20 | 5 - 25 | [1] |
| Halawa Tehineh (Halva) | 10 | 25 | 81.4 | [6] |
| Cheese | Not Specified | Not Specified | Not Specified | [7] |
| Cooked Meats | Not Specified | Not Specified | Not Specified | [7] |

Table 2: Migration of **Diethyl Adipate** from Polyethylene (PE) into Various Food Simulants

| Food Simulant | Time (days) | Temperature (°C) | DEHA Migration (mg/kg) | Reference |
|----------------|-------------|---------------------|------------------------------|-----------|
| 95% Ethanol | 10 | 60 | Not Specified | [8] |
| 3% Acetic Acid | 10 | 40 | Not Specified | [3] |
| 20% Ethanol | 10 | 40 | Not Specified | [3] |

Detailed Experimental Protocols

This section provides detailed, step-by-step protocols for conducting migration studies and analyzing DEHA using GC-MS and HPLC.



Migration Study Protocol

This protocol is based on the general principles outlined in EU Regulation No 10/2011.[3]

Objective: To simulate the transfer of DEHA from a plastic sample into a food simulant under controlled conditions.

Materials:

- Plastic sample of known surface area (e.g., 1 dm²)
- Food simulant (selected based on the type of food the plastic is intended for, e.g., 10% ethanol for aqueous foods, 20% ethanol for alcoholic foods, 3% acetic acid for acidic foods, olive oil or isooctane for fatty foods)
- Glass migration cell or container with a hermetic seal
- Incubator or oven capable of maintaining the desired temperature
- Analytical balance

Procedure:

- Cut the plastic sample to a precise surface area (e.g., 10 cm x 10 cm = 1 dm²).
- Clean the plastic sample to remove any surface contamination, typically by rinsing with deionized water and/or ethanol and allowing it to dry completely.
- Place the plastic sample into the migration cell.
- Add a known volume of the pre-conditioned food simulant to the migration cell, ensuring the plastic is fully immersed. A typical ratio is 100 mL of simulant per 1 dm² of plastic.
- Seal the migration cell to prevent evaporation of the simulant.
- Place the migration cell in an incubator set to the desired temperature (e.g., 40°C or 60°C). [3][8]
- Incubate for the specified duration (e.g., 10 days for long-term storage simulation).[3]



- After the incubation period, remove the migration cell and allow it to cool to room temperature.
- Carefully remove the plastic sample. The remaining food simulant now contains the migrated DEHA and is ready for sample preparation and analysis.
- Prepare a blank sample by incubating the same food simulant without the plastic sample under the same conditions.

Sample Preparation: Liquid-Liquid Extraction (LLE)

Objective: To extract DEHA from the food simulant into an organic solvent suitable for GC-MS or HPLC analysis.

Materials:

- Food simulant containing migrated DEHA
- Separatory funnel
- Organic solvent (e.g., n-hexane, dichloromethane)[9]
- Sodium chloride (for salting out, if necessary)
- Anhydrous sodium sulfate (for drying)
- Rotary evaporator or nitrogen evaporator
- Volumetric flask
- Internal standard solution (e.g., deuterated DEHA or another suitable compound)

Procedure:

- Transfer a known volume of the food simulant (e.g., 20 mL) to a separatory funnel.
- Spike the sample with a known amount of internal standard.
- Add a suitable volume of the extraction solvent (e.g., 5 mL of n-hexane).

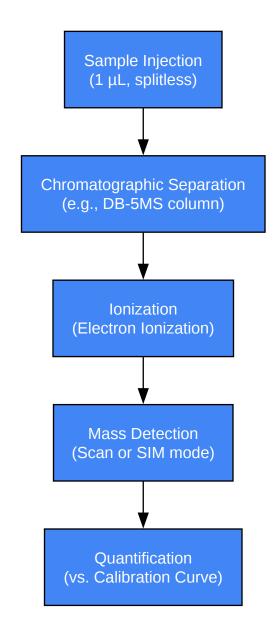


- If using an aqueous simulant, adding sodium chloride (e.g., 10% w/v) can improve extraction efficiency by the "salting-out" effect.[9]
- Shake the separatory funnel vigorously for a specified time (e.g., 30 seconds using a vortex mixer) to ensure thorough mixing of the two phases.
- Allow the layers to separate.
- Collect the organic layer (top layer for n-hexane, bottom for dichloromethane).
- Pass the organic extract through a small column containing anhydrous sodium sulfate to remove any residual water.
- Concentrate the extract to a small volume (e.g., 1 mL) using a rotary evaporator or a gentle stream of nitrogen.
- Transfer the concentrated extract to a volumetric flask and adjust to the final volume with the extraction solvent. The sample is now ready for instrumental analysis.

Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To separate and quantify DEHA in the prepared sample extract.





Click to download full resolution via product page

Caption: Workflow for GC-MS analysis of diethyl adipate.

Instrumentation and Conditions:



| Parameter | Setting | |
|---------------------------|--|--|
| Gas Chromatograph | | |
| Injection Volume | 1 μL | |
| Injection Mode | Splitless | |
| Injector Temperature | 270 - 280°C[1] | |
| Column | e.g., DB-5MS (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent | |
| Carrier Gas | Helium at a constant flow of 1.0 - 1.2 mL/min | |
| Oven Temperature Program | Initial temp 170°C, hold for a few minutes, then ramp to 220°C.[1] A broader program could be: initial 40°C for 2 min, ramp at 9°C/min to 300°C, hold for 3 min. | |
| Mass Spectrometer | | |
| Ionization Mode | Electron Ionization (EI) at 70 eV | |
| Ion Source Temperature | 230°C | |
| Transfer Line Temperature | 280 - 300°C | |
| Acquisition Mode | Full Scan (e.g., m/z 35-500) for identification and Selected Ion Monitoring (SIM) for quantification. Key ions for DEHA can be selected for higher sensitivity. | |

Calibration: Prepare a series of calibration standards of DEHA in the same solvent as the final sample extract, covering the expected concentration range of the samples. Spike each standard with the same amount of internal standard as the samples. Construct a calibration curve by plotting the ratio of the DEHA peak area to the internal standard peak area against the concentration of DEHA.

Quality Control:

• Analyze a solvent blank with each batch of samples to check for contamination.



- Analyze the blank food simulant to account for any background levels of DEHA.
- Run a continuing calibration verification (CCV) standard at regular intervals to check for instrument drift.
- Analyze a spiked sample to assess matrix effects and recovery.

Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

Objective: To separate and quantify DEHA in the prepared sample extract.

Instrumentation and Conditions:

| Parameter | Setting |
|--------------------|--|
| HPLC System | |
| Injection Volume | 20 μL |
| Column | Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 μm particle size) |
| Mobile Phase | Isocratic or gradient elution with a mixture of acetonitrile and water or a buffer solution. |
| Flow Rate | 1.0 mL/min |
| Column Temperature | 30°C |
| Detector | |
| Туре | UV-Vis Detector |
| Wavelength | 225 - 230 nm |

Calibration: Prepare a series of DEHA calibration standards in the mobile phase or a solvent compatible with the mobile phase. Construct a calibration curve by plotting the peak area of DEHA against its concentration.

Quality Control:



- Analyze a mobile phase blank with each batch of samples.
- Analyze the blank food simulant.
- · Run a CCV standard periodically.
- Analyze a spiked sample to determine recovery.

Conclusion

The determination of **diethyl adipate** migration from plastic materials is a critical process for ensuring the safety of food contact materials and pharmaceutical packaging. The protocols detailed in this application note provide a robust framework for conducting these studies. The choice between GC-MS and HPLC will depend on the specific requirements of the analysis, including sensitivity, selectivity, and available instrumentation. By following these standardized procedures, researchers can obtain accurate and reproducible data on DEHA migration, enabling them to assess compliance with regulatory limits and ensure product safety. The provided quantitative data and workflow diagrams serve as valuable resources for planning and executing these important analyses.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. Recent Attempts in the Design of Efficient PVC Plasticizers with Reduced Migration PMC [pmc.ncbi.nlm.nih.gov]
- 3. spectroscopyonline.com [spectroscopyonline.com]
- 4. Determination of 60 Migrant Substances in Plastic Food Contact Materials by Vortex-Assisted Liquid-Liquid Extraction and GC-Q-Orbitrap HRMS PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]



- 6. Migration from plasticized films into foods. 2. Migration of di-(2-ethylhexyl)adipate from PVC films used for retail food packaging PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. Development and validation of a multi-analyte GC-MS method for the determination of 84 substances from plastic food contact materials PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Determining Diethyl Adipate Migration from Plastics: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670523#method-for-determining-diethyl-adipate-migration-from-plastics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com